

practical applications of "Antibacterial agent 111" in microbiology

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Compound of Interest

Compound Name: Antibacterial agent 111

Cat. No.: B12400349

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Other Mentions of "Antibacterial Agent 111"

- J-111,225: A novel 1 β -methylcarbapenem that acts against IMP-1 metallo-beta-lactamase producing bacteria.[1][2]
- Antibacterial Agent 123 (Compound 111): A potent membrane-disrupting agent primarily effective against Gram-positive bacteria.[3]
- Silver-111 (¹¹¹Ag): A radioisotope used in research to trace the distribution of silver-based antimicrobial compounds in biological systems.[4][5]

Application Notes for Antibacterial Agent 111 (Compound 3)

Compound: **Antibacterial Agent 111** (Compound 3) Molecular Target: Tyrosyl-tRNA Synthetase Primary Mechanism: Inhibition of bacterial protein synthesis

Overview

Antibacterial Agent 111 is an investigational compound with potent activity against a range of bacteria, including *Bacillus cereus* and *Klebsiella pneumoniae*. [6][7][8][9][10][11] Its mechanism of action involves the specific and firm binding to tyrosyl-tRNA synthetase, an essential enzyme in bacterial protein synthesis. [6][10] This targeted action leads to the cessation of protein production and subsequent bacterial cell death or growth inhibition. These characteristics make

it a valuable tool for research in antimicrobial resistance, bacterial physiology, and as a lead compound in drug discovery.

Potential Research Applications

- Mechanism of Action Studies: Elucidating the specific interactions between the agent and tyrosyl-tRNA synthetase.
- Antimicrobial Susceptibility Testing: Determining the spectrum of activity against various bacterial strains, including multidrug-resistant isolates.
- Synergy Studies: Investigating the combined effects of **Antibacterial Agent 111** with other classes of antibiotics.
- Resistance Development Studies: Assessing the potential for and mechanisms of bacterial resistance to this compound.
- Lead Compound Optimization: Serving as a scaffold for the development of new antibiotics with improved efficacy and pharmacokinetic profiles.

Quantitative Data Summary

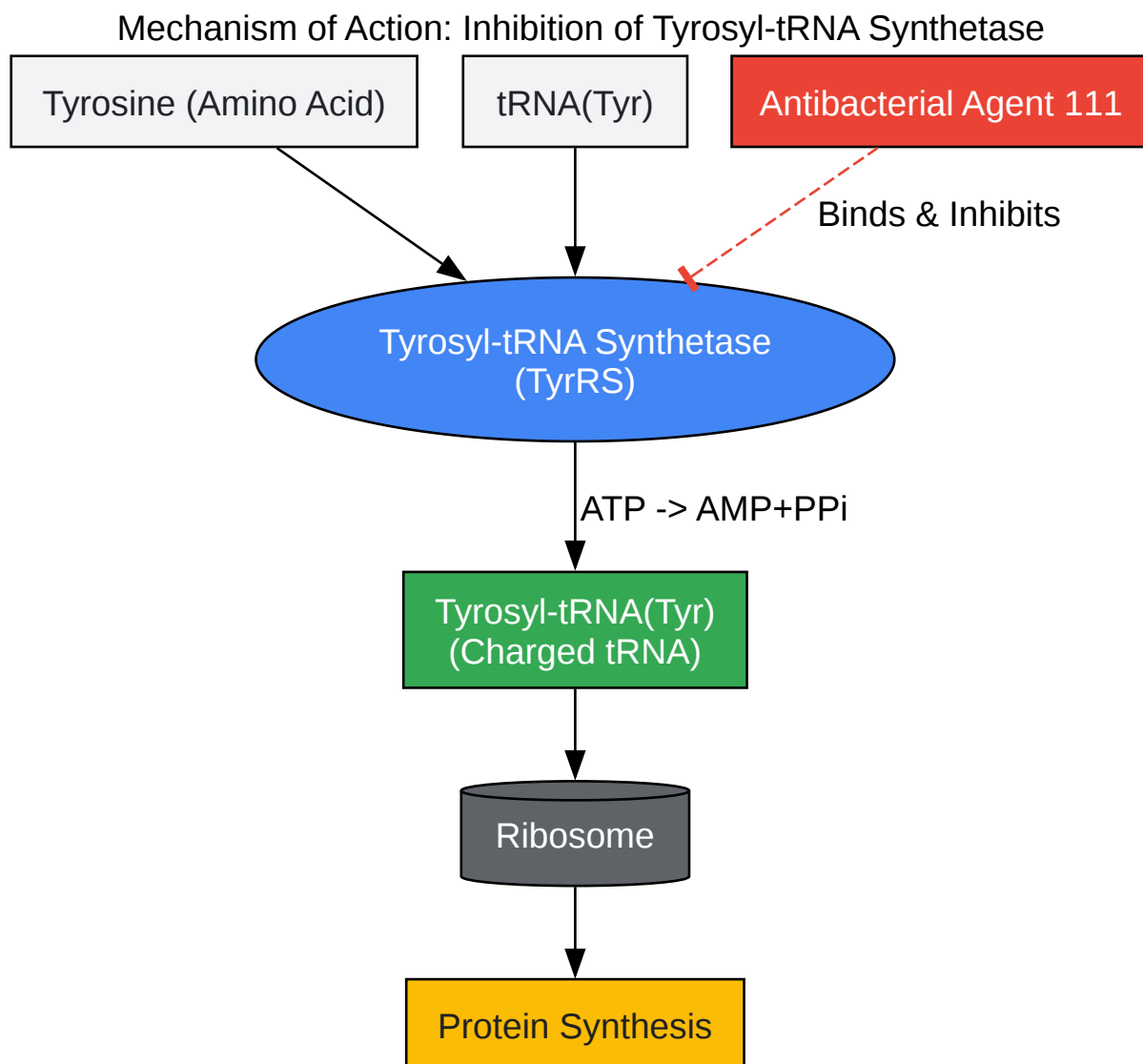
The following table summarizes the reported Minimum Inhibitory Concentration (MIC) values for **Antibacterial Agent 111** against specific bacterial strains.

Bacterial Species	Minimum Inhibitory Concentration (MIC)
Bacillus cereus	3.90 µg/mL
Klebsiella pneumoniae	0.49 µg/mL

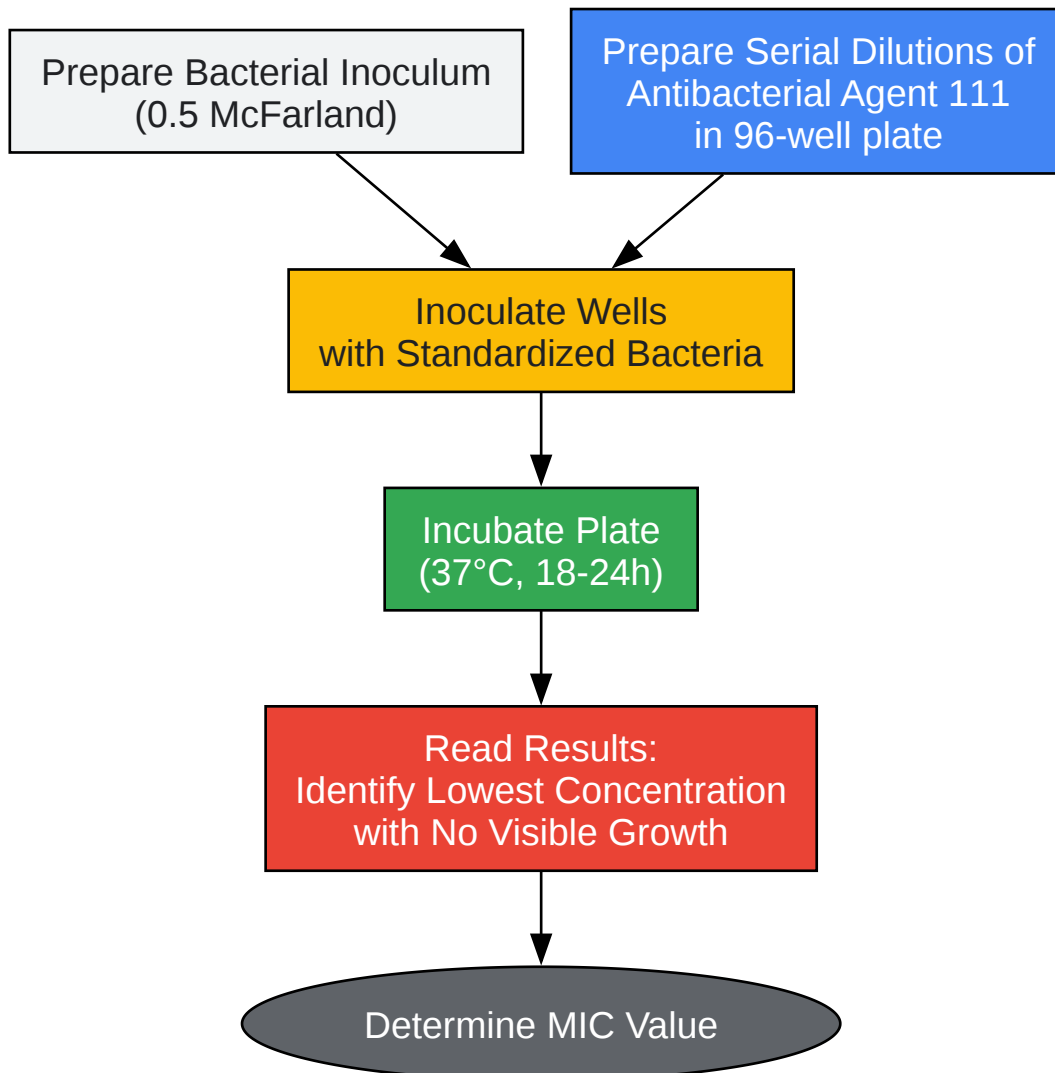
Data sourced from multiple chemical suppliers and research articles.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Visualized Mechanism of Action

The diagram below illustrates the inhibitory effect of **Antibacterial Agent 111** on bacterial protein synthesis.



Workflow: Broth Microdilution for MIC Determination



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